

physical and chemical properties of 3-Morpholin-4-yl-3-oxopropanoic acid

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 3-Morpholin-4-yl-3-oxopropanoic acid

Cat. No.: B176359

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An In-depth Technical Guide on 3-Morpholin-4-yl-3-oxopropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Morpholin-4-yl-3-oxopropanoic acid**, also known by its CAS Number 105397-92-0, is a chemical compound with a morpholine ring attached to a propanoyl group, which in turn is substituted with a carboxylic acid. Its chemical structure suggests potential applications in medicinal chemistry and drug development, given the prevalence of the morpholine moiety in numerous bioactive molecules. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-Morpholin-4-yl-3-oxopropanoic acid**, alongside available information on its synthesis and potential biological relevance.

Core Physical and Chemical Properties

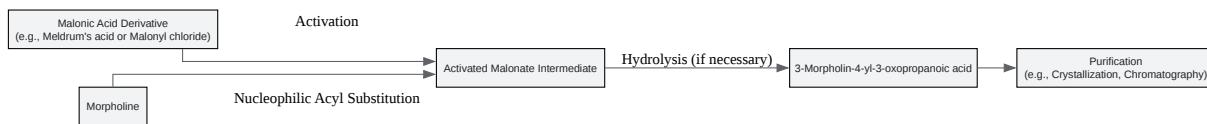
Currently, detailed experimental data for many of the physical and chemical properties of **3-Morpholin-4-yl-3-oxopropanoic acid** are not extensively reported in publicly available literature. The information that is available is summarized below.

Property	Value	Source
CAS Number	105397-92-0	--INVALID-LINK---INVALID-LINK--]
Molecular Formula	C ₇ H ₁₁ NO ₄	--INVALID-LINK---INVALID-LINK--]
Molecular Weight	173.17 g/mol	--INVALID-LINK---INVALID-LINK--]
Physical Form	Solid	--INVALID-LINK---INVALID-LINK--]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
pKa	Not available	

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **3-Morpholin-4-yl-3-oxopropanoic acid** is not readily found in the literature, general synthetic routes for similar compounds suggest potential pathways. One plausible approach involves the reaction of morpholine with a suitable derivative of malonic acid.

A potential synthetic workflow is outlined below:



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Figure 1: A generalized synthetic workflow for the preparation of **3-Morpholin-4-yl-3-oxopropanoic acid**.

Caption: Generalized synthetic pathway for **3-Morpholin-4-yl-3-oxopropanoic acid**.

Characterization

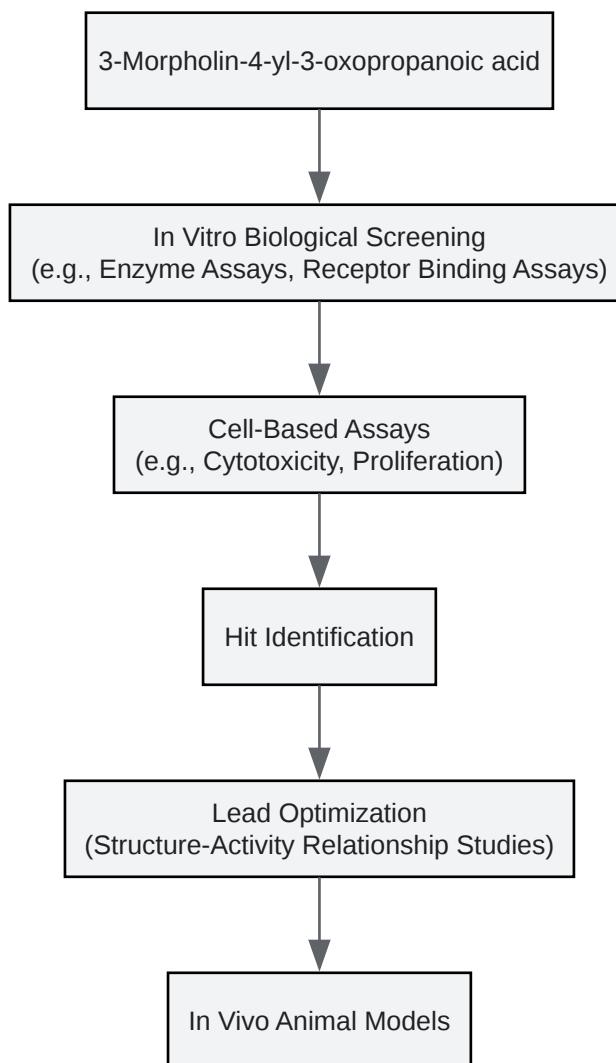
Definitive spectral data such as ^1H NMR, ^{13}C NMR, IR, and mass spectrometry for **3-Morpholin-4-yl-3-oxopropanoic acid** are not currently available in public databases. Characterization of this compound would typically involve these standard analytical techniques to confirm its structure and purity.

Biological Activity and Drug Development Potential

There is currently no specific information in the scientific literature detailing the biological activity or any involvement in signaling pathways of **3-Morpholin-4-yl-3-oxopropanoic acid**. However, the morpholine ring is a well-established pharmacophore present in a wide range of approved drugs and clinical candidates, exhibiting diverse biological activities including anticancer, antibacterial, and anti-inflammatory properties.

The presence of both a carboxylic acid and an amide functional group in **3-Morpholin-4-yl-3-oxopropanoic acid** provides opportunities for further chemical modification to explore its potential as a lead compound in drug discovery programs.

A logical workflow for the initial biological evaluation of this compound is proposed below:



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Figure 2: A proposed workflow for the biological evaluation of **3-Morpholin-4-yl-3-oxopropanoic acid**.

Caption: Proposed workflow for biological screening and lead development.

Conclusion

3-Morpholin-4-yl-3-oxopropanoic acid is a chemical entity with potential for further investigation in the fields of medicinal chemistry and drug discovery. While there is a significant gap in the publicly available experimental data regarding its physical, chemical, and biological properties, its structural features suggest that it could serve as a valuable building block for the synthesis of novel bioactive molecules. Further research is warranted to fully characterize this

compound and explore its potential therapeutic applications. Researchers interested in this molecule would need to undertake its synthesis and a comprehensive analytical and biological evaluation.

- To cite this document: BenchChem. [physical and chemical properties of 3-Morpholin-4-yl-3-oxopropanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b176359#physical-and-chemical-properties-of-3-morpholin-4-yl-3-oxopropanoic-acid\]](https://www.benchchem.com/product/b176359#physical-and-chemical-properties-of-3-morpholin-4-yl-3-oxopropanoic-acid)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com